

comparative analysis of BAY-8400 and other ATR inhibitors

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

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A Comparative Analysis of Clinical-Stage ATR Inhibitors

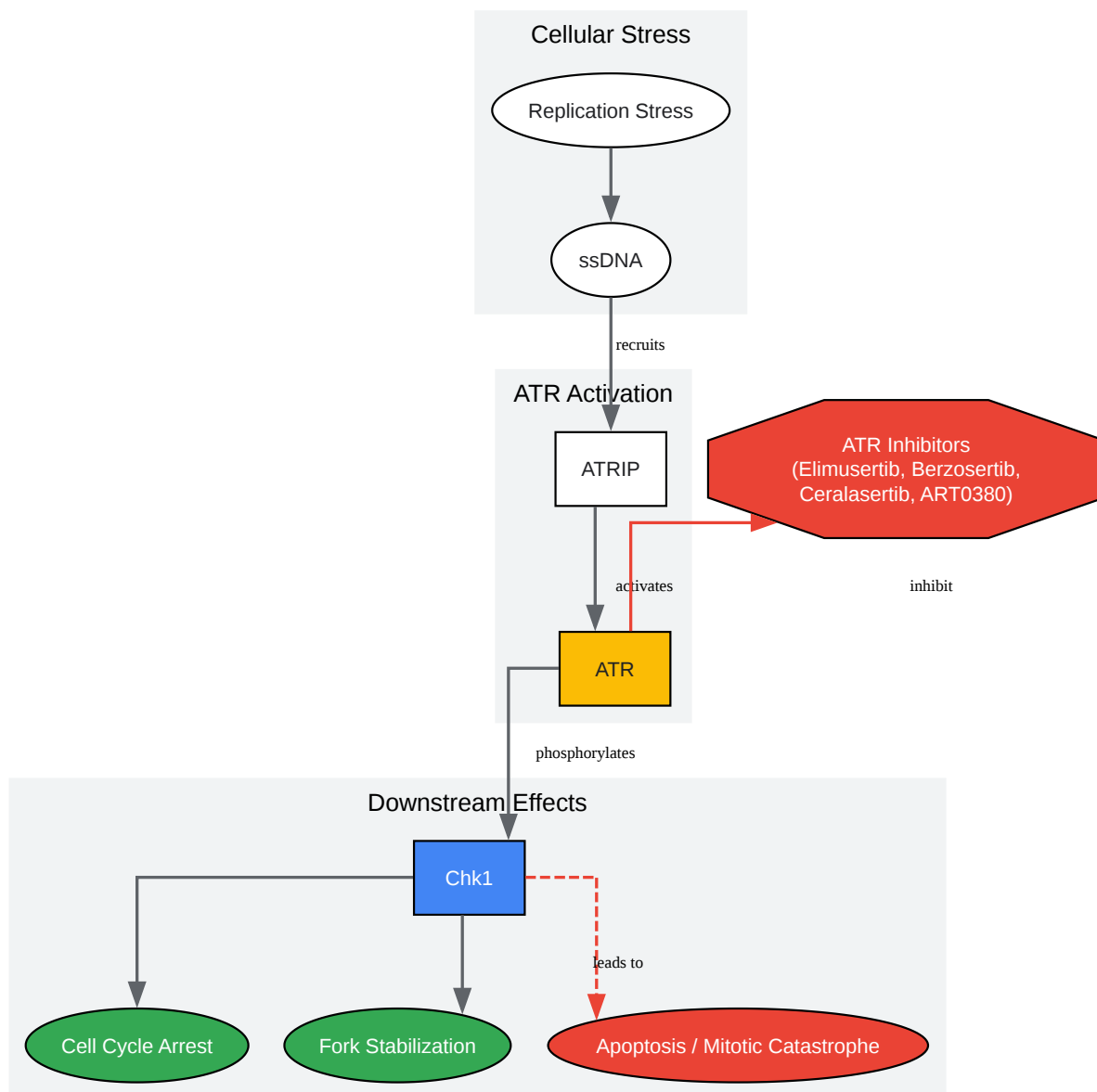
An Important Clarification on **BAY-8400**:

Initial research indicates a common point of confusion regarding the target of **BAY-8400**. It is crucial for the scientific community to note that **BAY-8400** is not an inhibitor of Ataxia Telangiectasia and Rad3-related (ATR) kinase. Instead, **BAY-8400** is a potent and selective inhibitor of the DNA-dependent protein kinase (DNA-PK).^{[1][2][3][4][5]} Both ATR and DNA-PK are key regulators in the DNA Damage Response (DDR) pathway, but they are activated by different types of DNA lesions. ATR primarily responds to single-stranded DNA (ssDNA) and replication stress, while DNA-PK is a central component of the non-homologous end joining (NHEJ) pathway for repairing DNA double-strand breaks (DSBs).^{[3][5][6][7]} This guide will therefore focus on a comparative analysis of prominent clinical-stage ATR inhibitors.

The inhibition of ATR is a promising therapeutic strategy in oncology, particularly for tumors with existing DNA repair defects, where it can induce synthetic lethality.^[8] This guide provides a comparative overview of several leading ATR inhibitors: Elimusertib (BAY 1895344), Berzosertib (M6620), Ceralasertib (AZD6738), ART0380, and Gartisertib (M4344).

The ATR Signaling Pathway

The ATR signaling pathway is a critical cellular response to DNA replication stress.^[9] When replication forks stall, regions of single-stranded DNA are exposed and coated by Replication Protein A (RPA). This structure recruits the ATR-ATRIP complex, which, upon activation, phosphorylates a cascade of downstream targets, most notably Chk1.^[7] Activated Chk1 orchestrates cell cycle arrest, prevents the firing of new replication origins, and stabilizes the stalled replication forks to allow for DNA repair.^{[7][10]} Inhibition of ATR abrogates these protective mechanisms, leading to the collapse of replication forks, accumulation of DNA damage, and ultimately cell death, a process known as mitotic catastrophe.^[7]



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Caption: Simplified ATR signaling pathway in response to replication stress.

Quantitative Performance of ATR Inhibitors

The following tables summarize the preclinical and clinical performance of key ATR inhibitors.

Table 1: Preclinical Potency and Selectivity

Inhibitor	Target	Biochemical IC50	Cellular Potency (Example)	Key Preclinical Findings
Elimusertib (BAY 1895344)	ATR	7 nM[8]	IC50 of 78 nM (median in a broad panel of tumor cell lines) [8]	Orally active, shows strong in vivo anti-tumor efficacy as monotherapy in DDR-deficient xenograft models.[8][11]
Berzosertib (M6620)	ATR	Potent and selective[12]	Not specified	First ATR inhibitor evaluated in a randomized clinical trial; demonstrates synergy with chemotherapy. [12]
Ceralasertib (AZD6738)	ATR	1 nM[13]	IC90 for ATR inhibition in cells is 0.67 $\mu\text{mol/L}$ [8][14]	Orally bioavailable, demonstrates synergistic activity with carboplatin and the PARP inhibitor olaparib. [8][10][15]
ART0380	ATR	Potent and selective[16]	Not specified	Orally active, efficacy comparable to Elimusertib with potentially less gut toxicity;

shows strong
tumor growth
inhibition in ATM-
deficient models.
[\[16\]](#)

Highly potent;
surpasses other
ATR inhibitors in
killing cancer
cells by inducing
mitotic
catastrophe and
DNA damage.
[\[11\]](#)[\[18\]](#)

Gartisertib (M4344)	ATR	Ki of < 150 pM [17]	IC50 of 8 nM (for P-Chk1 inhibition) [17]
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Table 2: Clinical Trial Overview

Inhibitor	Phase of Development	Combination Agents Studied	Key Clinical Observations & Efficacies	Common Adverse Events
Elimusertib (BAY 1895344)	Phase I/II	Topotecan, Irinotecan, Niraparib, Pembrolizumab[8]	Durable objective responses observed. Clinical benefit in ~35% of patients with advanced solid tumors with DDR defects.[8]	Neutropenia, leukopenia, lymphopenia, mucositis[8]
Berzosertib (M6620)	Phase II	Topotecan, Gemcitabine, Cisplatin, Irinotecan[12][19][20]	In combination with topotecan in SCLC, confirmed ORR was 36%. Responses in both platinum-sensitive and -resistant disease.[12]	Manageable side effects.[19]
Ceralasertib (AZD6738)	Phase I/II	Carboplatin, Olaparib[9][14]	Preliminary antitumor activity observed in combination with carboplatin. Evidence of efficacy in ATM-deficient tumors when combined with olaparib.[14][21]	Not detailed in provided results.
ART0380	Phase 1/2a	Low-dose Irinotecan, Gemcitabine[22]	Encouraging data in combination with low-dose	Not detailed in provided results.

			irinotecan, with durable responses in ATM-deficient cancers.[22]	
			Good tolerability.	[22]
			Generally well-tolerated at lower doses.	
Gartisertib (M4344)	Phase I	Carboplatin[23]	Unexpected liver toxicity prevented further dose escalation.	Increased blood bilirubin.[23]
				[23]

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of scientific findings. Below are generalized protocols for key experiments used in the evaluation of ATR inhibitors.

Cell Viability/Proliferation Assay

This assay determines the concentration of an inhibitor that reduces cell viability by 50% (GI50 or IC50).

- **Cell Plating:** Cancer cell lines are seeded in 96-well plates at a predetermined density and allowed to adhere overnight.
- **Drug Treatment:** Cells are treated with a serial dilution of the ATR inhibitor (e.g., Ceralasertib, Gartisertib) for a specified duration, typically 72 hours.[18]
- **Viability Measurement:** Cell viability is assessed using a luminescent-based assay like CellTiter-Glo, which measures ATP levels as an indicator of metabolically active cells.[18]
- **Data Analysis:** Luminescence data is normalized to untreated controls. Dose-response curves are generated using non-linear regression to calculate the GI50/IC50 values.[13]

Western Blot for Target Engagement (pChk1 Inhibition)

This method confirms that the ATR inhibitor is engaging its target by measuring the phosphorylation of its downstream substrate, Chk1.

- **Cell Treatment:** Cells are treated with the ATR inhibitor for a short period (e.g., 1-2 hours) before inducing replication stress with an agent like hydroxyurea or a topoisomerase inhibitor.
- **Protein Extraction:** Cells are lysed, and total protein is extracted and quantified.
- **SDS-PAGE and Transfer:** Equal amounts of protein are separated by size via SDS-polyacrylamide gel electrophoresis and transferred to a membrane.
- **Immunoblotting:** The membrane is incubated with primary antibodies specific for phosphorylated Chk1 (e.g., Ser345) and total Chk1 (as a loading control).
- **Detection:** Following incubation with secondary antibodies, the protein bands are visualized using chemiluminescence. A reduction in the pChk1 signal relative to total Chk1 indicates target inhibition.



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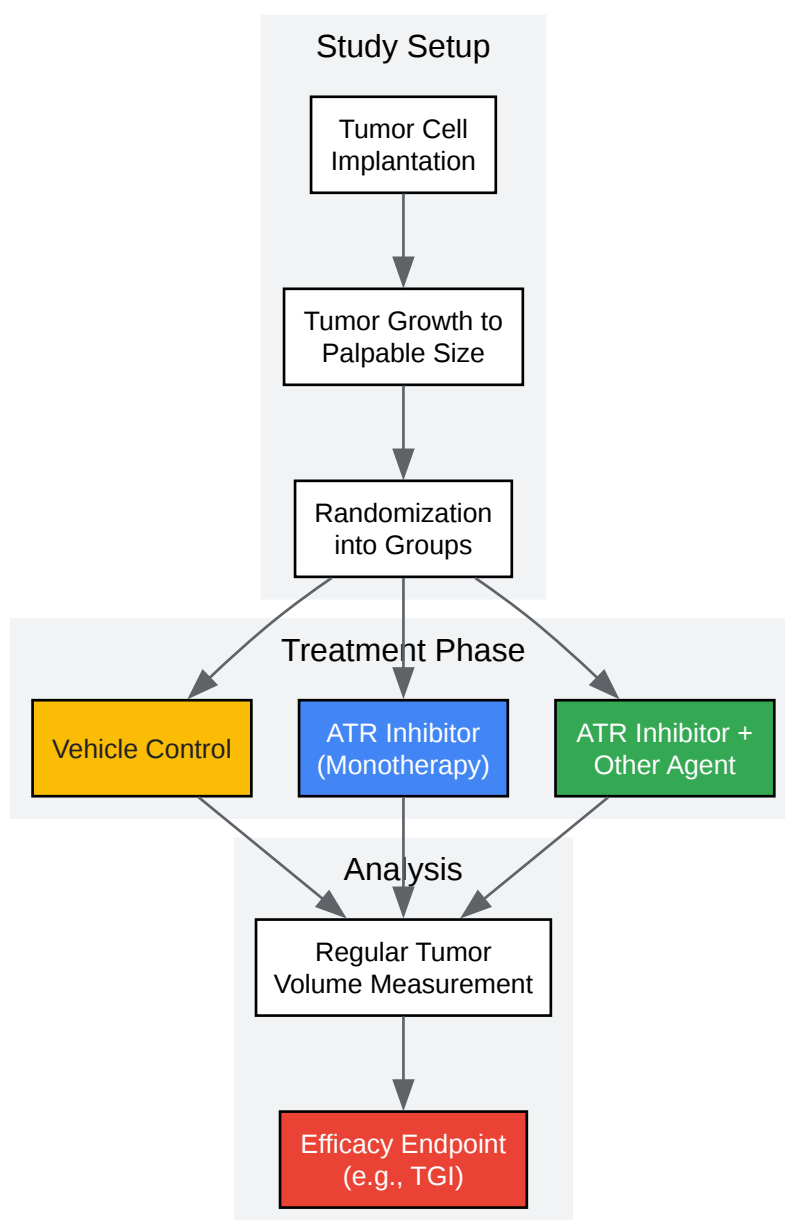
Caption: Generalized workflow for Western Blot analysis of pChk1.

In Vivo Xenograft Studies

These studies evaluate the anti-tumor efficacy of an ATR inhibitor in a living organism.

- **Tumor Implantation:** Human cancer cells or patient-derived tumor fragments (PDX models) are implanted subcutaneously into immunocompromised mice.[8]
- **Tumor Growth:** Tumors are allowed to grow to a palpable size.

- **Treatment Administration:** Mice are randomized into groups and treated with the vehicle control or the ATR inhibitor (e.g., Ceralasertib 50 mg/kg, p.o.) as a monotherapy or in combination with another agent.[13] Dosing schedules (e.g., daily, intermittent) are a key variable.[10][15]
- **Tumor Measurement:** Tumor volume is measured regularly (e.g., twice weekly) with calipers.
- **Efficacy Endpoint:** The primary endpoint is typically tumor growth inhibition (TGI) or tumor regression compared to the control group.[8][13] Body weight is also monitored as a measure of toxicity.



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- [To cite this document: BenchChem. \[comparative analysis of BAY-8400 and other ATR inhibitors\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15607144/docs#comparative-analysis-of-bay-8400-and-other-atr-inhibitors\]](#)

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